

Operational Safety and Handling Framework: N-Methoxyformamide

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Compound of Interest

Compound Name: *N-methoxyformamide*

CAS No.: 34005-41-9

Cat. No.: B1607286

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CAS: 34005-41-9 | Molecular Formula:

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Executive Summary & Critical Disambiguation

STOP AND VERIFY: Before proceeding, you must verify the chemical identity. There is a critical nomenclature risk between **N-Methoxyformamide** (the subject of this guide) and N-Methylformamide (NMF, a common solvent). Confusing these two can lead to catastrophic experimental failure and severe safety gaps.

Feature	N-Methoxyformamide (Target)	N-Methylformamide (Common Solvent)
Structure		
CAS	34005-41-9	123-39-7
Functionality	N-Alkoxyamide (Hydroxamic acid deriv.)	Secondary Amide
Primary Hazard	Genotoxicity (Suspected), Instability	Reprotoxicity, Hepatotoxicity
Reactivity	Hydrolyzes to O-Methylhydroxylamine	Stable polar solvent

Guidance: This document specifically covers **N-Methoxyformamide**, a specialized reagent often used as a formyl donor or intermediate in the synthesis of N-alkoxy compounds. Due to the scarcity of specific toxicological data for this niche compound, this guide utilizes Structure-Activity Relationship (SAR) protocols, treating the substance as a "High-Hazard Unknown" with potential mutagenic properties typical of the N-O bond class.

Physicochemical Profile & Stability

N-Methoxyformamide is an N-substituted formamide bearing an alkoxy group. This structural feature introduces thermal instability not seen in simple alkyl amides.

Table 1: Technical Specifications

Property	Data / Prediction	Operational Implication
Physical State	Colorless to pale yellow oil	Viscosity changes may indicate polymerization.
Molecular Weight	75.07 g/mol	--
Boiling Point	~170–180°C (Predicted)	Do not distill at atm pressure. Risk of thermal runaway.
Solubility	Water, MeOH, DCM, THF	Lipophilic enough to penetrate skin; hydrophilic enough to enter blood.
Flash Point	> 80°C (Est.) ^[1]	Combustible. Treat as Class IIIA.
Decomposition	Hydrolytic & Thermal	Releases O-Methylhydroxylamine (Toxic/Mutagen).

Hazard Identification: The "Black Box" Approach

Because specific LD50 data for CAS 34005-41-9 is limited, we apply the Precautionary Principle. We model the hazards based on its metabolic and chemical degradation products.

The Hydrolysis Hazard

Upon contact with mucosal membranes (lungs, eyes) or in acidic aqueous waste streams, **N-methoxyformamide** hydrolyzes.

- Formic Acid: Corrosive, causes acidosis.
- O-Methylhydroxylamine: A known mutagen and skin sensitizer. It interferes with base excision repair mechanisms in DNA.

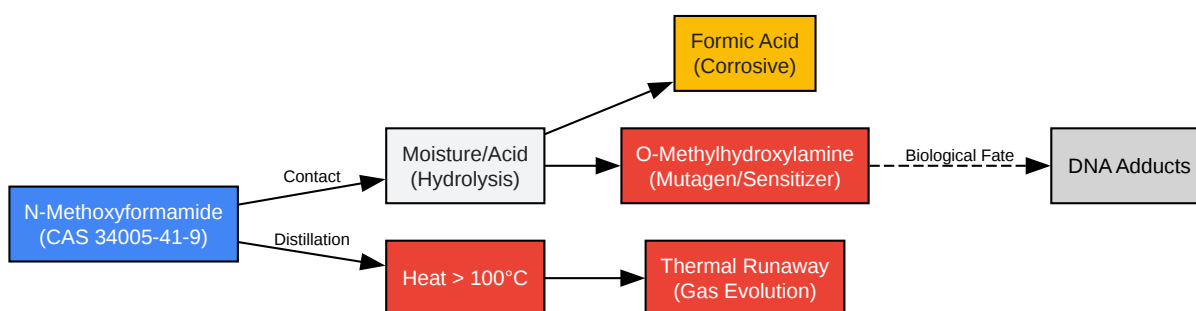
GHS Classification (Derived)

- Health Hazard: Suspected of causing genetic defects (Muta. 2).

- Skin/Eye: Causes skin irritation (Skin Irrit.[2] 2) and serious eye irritation (Eye Irrit.[3][4][5] 2A).
- Sensitization: May cause an allergic skin reaction (Skin Sens. 1).

Visualizing the Hazard Logic

The following diagram illustrates the decision matrix for handling this compound based on its degradation pathways.



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Caption: Degradation pathways of **N-methoxyformamide** leading to toxic byproducts.

Engineering Controls & Personal Protective Equipment (PPE)[1][7]

Do not rely on standard "lab safety" for N-alkoxyamides. The permeation rates of small, polar amides through standard nitrile are dangerously high.

Engineering Controls

- Primary Containment: All handling must occur within a certified Chemical Fume Hood or Glovebox.
- Atmosphere: For synthesis involving heating, use an inert atmosphere (Nitrogen/Argon) to prevent oxidative decomposition.

- Decontamination: Dedicated waste lines. Do not pour down the sink; hydrolysis in plumbing traps can release toxic vapors back into the lab.

PPE Matrix

Component	Specification	Rationale
Gloves (Primary)	Butyl Rubber (0.7mm)	Standard Nitrile degrades rapidly against polar amides.
Gloves (Splash)	Double-glove Nitrile	Acceptable only for momentary touch; change immediately upon splash.
Respiratory	Full-face respirator with ABEK filters	If fume hood failure occurs. Protects against amines and organic vapors.
Body	Tyvek Lab Coat	Prevents absorption through fabric (cotton absorbs and holds the chemical against skin).

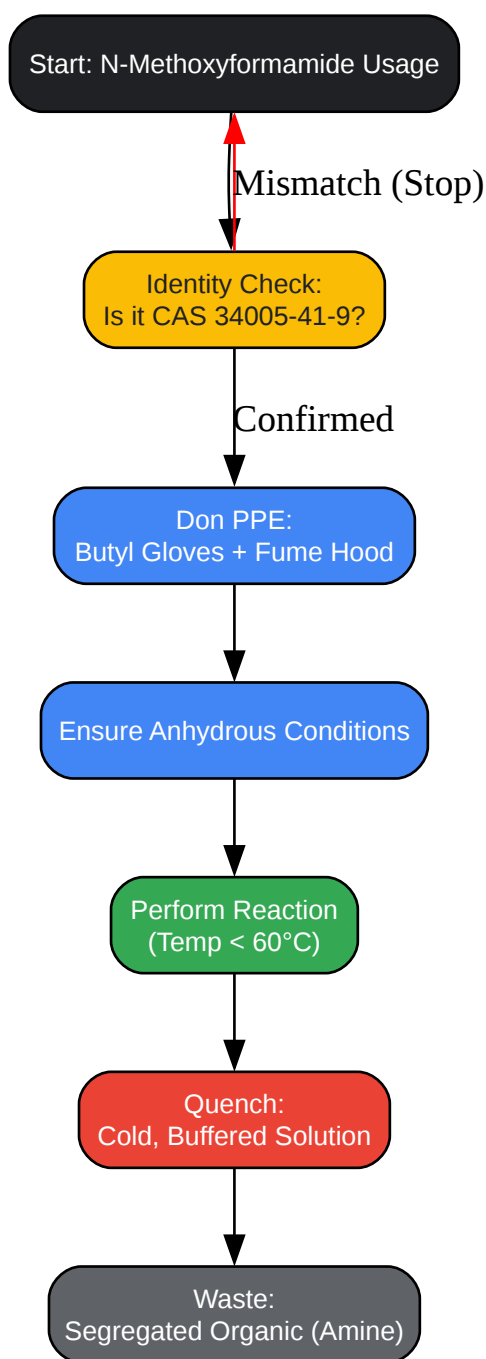
Experimental Handling Protocol

Storage[8][9]

- Temperature: Store at 2–8°C (Refrigerated).
- Environment: Store under inert gas (Argon/Nitrogen) in a desiccator. Moisture triggers slow hydrolysis.
- Container: Amber glass with Teflon-lined caps. Avoid metal containers due to potential corrosion from hydrolysis byproducts.

Synthesis & Usage Workflow

This workflow ensures self-validating safety checks before the experiment begins.



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Caption: Operational workflow emphasizing verification and anhydrous conditions.

Quenching & Waste Disposal

- Quenching: Do not quench directly with strong acid. Use a buffered solution (pH 7) or dilute Sodium Bicarbonate to neutralize any formic acid generated without accelerating amine

release.

- Waste Stream: Segregate into "Organic Waste - Toxic/Amine containing."
- Labeling: Explicitly label waste containers: "Contains N-Alkoxyamides - Potential Mutagen."

Emergency Response Protocols

Exposure Scenarios

- Skin Contact: Immediate wash with Polyethylene Glycol (PEG 400) followed by soap and water. Why PEG? It solubilizes lipophilic amides better than water alone.
- Eye Contact: Flush for 15 minutes. Isotonic saline is preferred over water to prevent osmotic damage to corneal cells.
- Inhalation: Evacuate to fresh air. If breathing is labored, administer oxygen. Monitor for delayed pulmonary edema (common with amide/amine inhalation).

Spill Management

- Evacuate the immediate area (10-meter radius).
- Don PPE: Butyl gloves and respirator.
- Neutralize: Cover spill with Vermiculite or Sand. Do not use sawdust (combustible).
- Clean: Wash area with a dilute surfactant solution. Test pH of surface to ensure no acidic residue remains.

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